

# comparing the biosynthetic pathways of gamma-Dodecalactone in different yeasts

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## Compound of Interest

Compound Name: *gamma-Dodecalactone*

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## A Comparative Guide to Gamma-Dodecalactone Biosynthesis in Yeasts

For Researchers, Scientists, and Drug Development Professionals

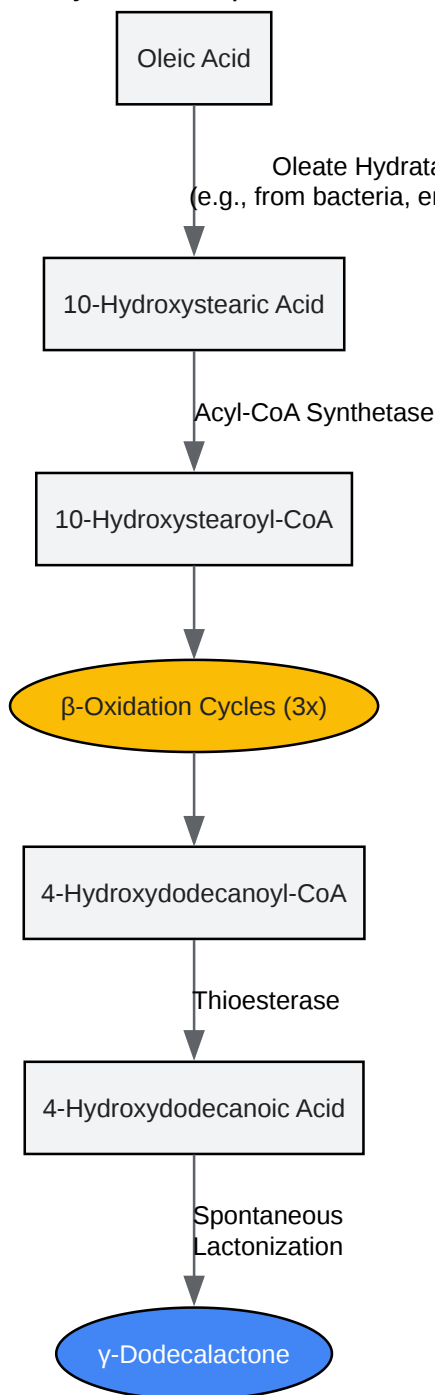
This guide provides an objective comparison of the biosynthetic pathways of **gamma-dodecalactone** ( $\gamma$ -dodecalactone), a valuable fragrance and flavor compound, in different yeast species. The information presented is supported by experimental data to aid in the selection of suitable production hosts and the development of optimized bioprocesses.

### Biosynthetic Pathways of Gamma-Dodecalactone

The microbial synthesis of  $\gamma$ -dodecalactone in yeasts primarily proceeds through the peroxisomal  $\beta$ -oxidation of 10-hydroxystearic acid. This precursor can be supplied exogenously or, in some cases, produced endogenously from oleic acid. The general pathway involves two key stages: the hydroxylation of a C18 fatty acid and the subsequent chain shortening via  $\beta$ -oxidation.

### De Novo Biosynthesis from Oleic Acid

While not a common natural pathway in most yeasts, metabolic engineering has enabled the production of hydroxy fatty acids from oleic acid. This pathway involves the introduction of a fatty acid hydroxylase to convert oleic acid to 10-hydroxystearic acid, which then enters the native  $\beta$ -oxidation pathway.

De Novo Biosynthesis of  $\gamma$ -Dodecalactone from Oleic Acid

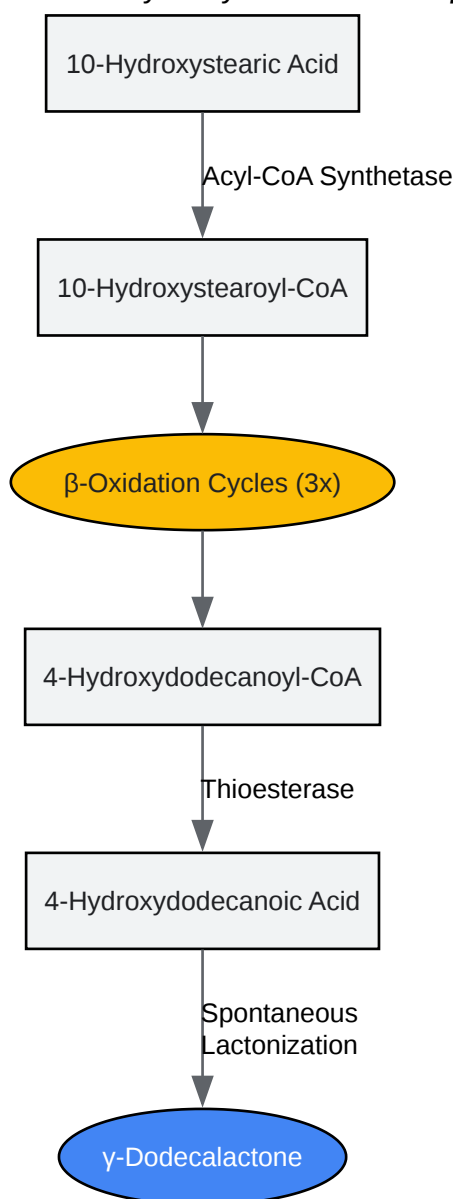
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*De novo biosynthesis pathway of  $\gamma$ -dodecalactone.*

## Biotransformation of 10-Hydroxystearic Acid

This is the more commonly studied pathway where the precursor, 10-hydroxystearic acid, is supplied to the yeast culture. The yeast cells then utilize their endogenous  $\beta$ -oxidation machinery to convert it to  $\gamma$ -dodecalactone.

### Biotransformation of 10-Hydroxystearic Acid to $\gamma$ -Dodecalactone



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*Biotransformation pathway of  $\gamma$ -dodecalactone.*

## Comparative Performance of Yeast Species

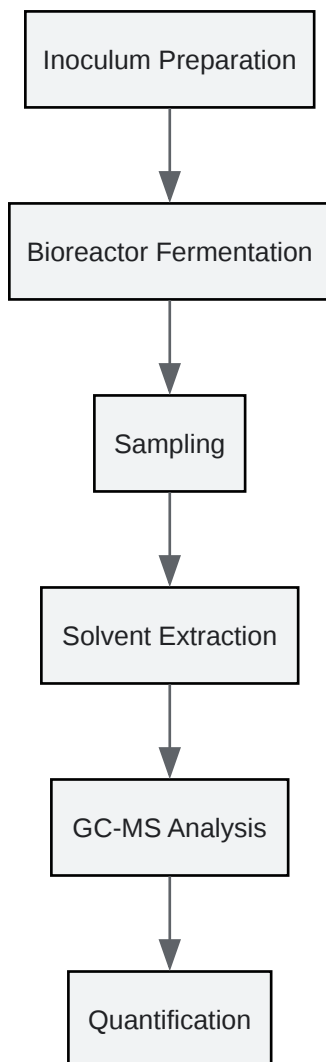
The production of  $\gamma$ -dodecalactone varies significantly among different yeast species, with oleaginous yeasts generally showing higher potential due to their active lipid metabolism. The following table summarizes the quantitative data on  $\gamma$ -dodecalactone production in selected yeasts.

Yeast Species	Substrate	Titer (g/L)	Yield (g/g substrate)	Productivity (g/L/h)	Fermentation Time (h)	Key Notes	Reference(s)
Waltomyces lipofer	10-Hydroxystearic Acid	12	0.21	0.4	30	Wild-type, whole-cell biotransformation.	<a href="#">[1]</a>
Waltomyces lipofer (permeabilized)	10-Hydroxystearic Acid	46	0.76	1.5	30	Cells treated with ethanol and Triton X-100 to increase substrate uptake and product release.	<a href="#">[1]</a>
Yarrowia lipolytica	10-Hydroxystearic Acid	3.5	0.24	0.194	18	A well-known oleaginous yeast with high potential for lipid-derived chemical production.	<a href="#">[1]</a>

Candida palmiolen phila	10- Hydroxys tearic Acid	Data not available	Data not available	Data not available	Data not available	Identified as a potential producer. <a href="#">[1]</a>
Lindnera spencer martinsia e	10- Hydroxys tearic Acid	Data not available	Data not available	Data not available	Data not available	Identified as a potential producer. <a href="#">[1]</a>
Saccharo myces cerevisia e	Oleic Acid	Not reported for $\gamma$ - dodecala ctone	Not reported for $\gamma$ - dodecala ctone	Not reported for $\gamma$ - dodecala ctone	Not reported for $\gamma$ - dodecala ctone	Requires metabolic engineeri ng (expressi on of oleate hydratas e).
Rhodosp iridium toruloide s	10- Hydroxys tearic Acid	Data not available	Data not available	Data not available	Data not available	An oleagino us yeast known for high lipid accumula tion.

## Experimental Protocols

A general experimental workflow for comparing  $\gamma$ -dodecalactone production in different yeast species is outlined below.

General Experimental Workflow for  $\gamma$ -Dodecalactone Production

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## References

- 1. New Biotransformation Process for Production of the Fragrant Compound  $\gamma$ -Dodecalactone from 10-Hydroxystearate by Permeabilized *Waltomyces lipofer* Cells - PMC [pmc.ncbi.nlm.nih.gov]
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